

GSK864 stock solution preparation storage

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Compound Focus: GSK864

Cat. No.: S529511

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GSK864 Biochemical Profile

GSK864 is a potent and selective allosteric inhibitor of specific mutant forms of isocitrate dehydrogenase 1 (IDH1), which locks the enzyme in a catalytically inactive conformation [1] [2]. The table below summarizes its key physical and inhibitory properties.

Property	Value / Description
CAS Number	1816331-66-4 [3] [4] [1]
Molecular Formula	C ₃₀ H ₃₁ FN ₆ O ₄ [3] [4]
Molecular Weight	558.60 g/mol [3] [4]
Physical Form	Light brown to brown solid [3]
Purity	≥98% (HPLC) [1]
Primary Target	Mutant IDH1 (R132C/H/G) [3] [5] [4]
IC ₅₀ (IDH1 R132C)	8.8 nM [3] [4] [6]
IC ₅₀ (IDH1 R132H)	15.2 nM [3] [4] [6]
IC ₅₀ (IDH1 R132G)	16.6 nM [3] [4] [6]

Property	Value / Description
Cellular EC ₅₀ (2-HG)	320 nM (in HT1080 cells) [3] [6]

Stock Solution Preparation & Storage

Proper preparation and storage of **GSK864** are critical for maintaining its stability and ensuring reproducible experimental results.

- **Solubility:** **GSK864** is highly soluble in **DMSO** at **100 mg/mL (179.02 mM)** [3] [4] [6]. It is insoluble in water or ethanol [4].
- **Recommended Storage:**
 - **Powder:** Store at -20°C for up to 3 years [3].
 - **Stock Solution in DMSO:** Store at -80°C for up to 2 years or at -20°C for 1 year [3]. Use newly opened, hygroscopic DMSO for best results [3] [4].
- **Important Note:** To prevent product inactivation, it is recommended to aliquot the stock solution to avoid repeated freeze-thaw cycles [3].

In Vivo Dosing Formulations

For animal studies, the following formulations have been used and validated [3] [4]. The table below outlines two common protocols for preparing working solutions from a DMSO stock.

Component	Protocol 1 (Clear Solution) [4]	Protocol 2 (Suspended Solution) [3]
Purpose	Intraperitoneal (IP) injection [3]	Oral (PO) and intraperitoneal (IP) injection [3]
DMSO Stock	50 µL of 50 mg/mL clear solution	100 µL of 25.0 mg/mL stock
Solvent 1	950 µL Corn oil	400 µL PEG300
Solvent 2	-	50 µL Tween-80

Component	Protocol 1 (Clear Solution) [4]	Protocol 2 (Suspended Solution) [3]
Solvent 3	-	450 µL Saline (0.9% NaCl)
Final Concentration	2.5 mg/mL (4.48 mM)	2.5 mg/mL (4.48 mM)
Final Appearance	Clear solution [4]	Homogeneous suspension [3]
Administration	213 mg/kg, IP [3]	10 mL/kg [3]

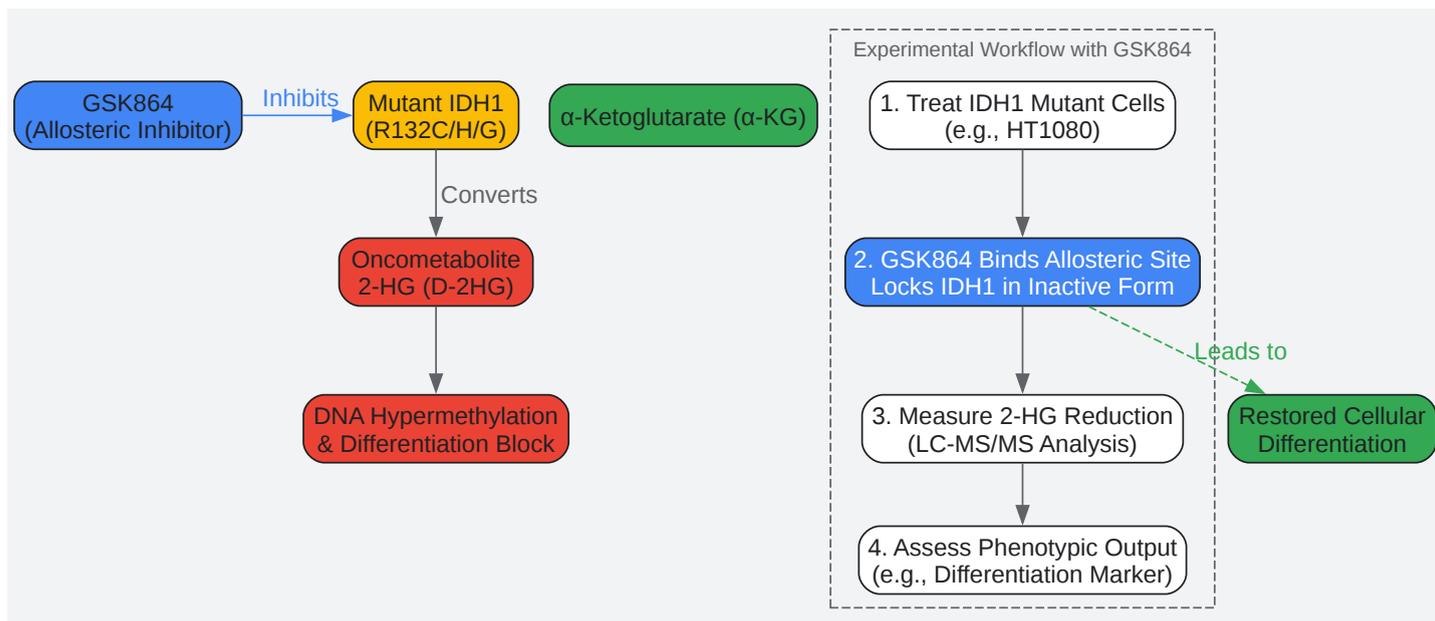
Experimental Protocol & Mechanism

A key application of **GSK864** is inhibiting the production of the oncometabolite 2-hydroxyglutarate (2-HG) in mutant IDH1 cell models.

Differentiation Assay in IDH1 Mutant Cells [2]

- **Cell Line:** Use HT1080 fibrosarcoma cells (harboring IDH1 R132C mutation).
- **Compound Treatment:** Treat cells with **GSK864** for 24 hours. A dose-dependent response can be established (e.g., 0 - 10 µM).
- **Analysis:** Measure intracellular 2-HG levels using LC-MS/MS analysis. An EC₅₀ of approximately 320 nM is expected [3] [6].
- **Control:** Use the structurally similar but inactive compound **GSK990** (10 µM) as a negative control to confirm that observed effects are due to IDH1 inhibition [5] [2].

The following diagram illustrates the molecular mechanism of **GSK864** and the experimental workflow for the differentiation assay.



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Critical Notes for Researchers

- **For Research Use Only:** **GSK864** is not for human consumption and is intended for research purposes only [3] [6].
- **Negative Control:** The use of **GSK990** as an inactive, structurally related control compound is highly recommended to confirm target-specific effects and rule out off-target activity [5].
- **Handling Suspensions:** If using the suspension formulation for *in vivo* studies, ensure it is mixed evenly immediately before administration to maintain a homogeneous mixture [3] [4].
- **In Vivo Stability:** For *in vivo* studies requiring a continuous dosing period exceeding half a month, the clear solution formulation in 5% DMSO and corn oil should be chosen with careful consideration [3].

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